

Application Notes and Protocols for Preparing Epiblastin A Stock Solution in DMSO

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Compound of Interest

Compound Name: *Epiblastin A*

Cat. No.: *B15541164*

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Abstract

Epiblastin A is a potent and selective ATP-competitive inhibitor of Casein Kinase 1 (CK1) isoforms α , δ , and ϵ .^{[1][2][3]} It plays a crucial role in stem cell research, particularly in the reprogramming of epiblast stem cells (EpiSCs) into embryonic stem cells (ESCs).^{[1][4][5]} Proper preparation of a stable stock solution is critical for ensuring experimental reproducibility and accuracy. This document provides a detailed protocol for the preparation, storage, and handling of **Epiblastin A** stock solutions in Dimethyl Sulfoxide (DMSO).

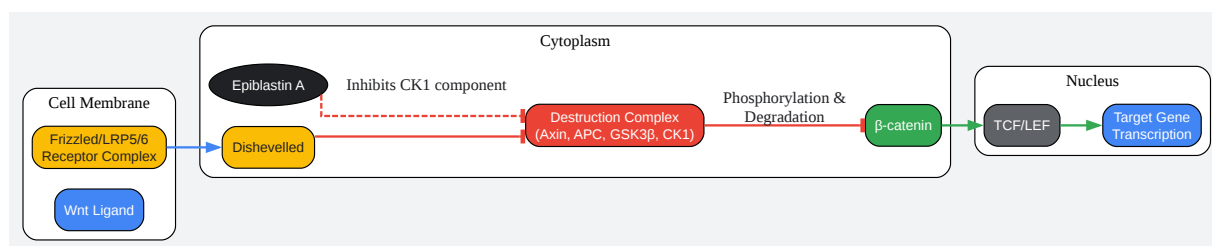
Chemical Properties and Quantitative Data

A summary of the key chemical and physical properties of **Epiblastin A** is provided in the table below for easy reference. This data is essential for calculating the required mass for stock solution preparation and for understanding its stability.

Property	Value	Source
Molecular Weight	287.71 g/mol	[2]
Molecular Formula	C ₁₂ H ₁₀ ClN ₇	[1]
CAS Number	16470-02-3	[1]
Purity	≥98%	[1]
Appearance	Light yellow to green-yellow solid	[2][6]
Solubility in DMSO	Up to 20 mM (4.55 mg/mL)	[2][7]
Storage (Powder)	-20°C for up to 3 years	[2][7]
Storage (Stock Solution in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[2][7]

Mechanism of Action: Inhibition of Casein Kinase 1

Epiblastin A functions as an inhibitor of Casein Kinase 1 (CK1), a family of serine/threonine kinases involved in various cellular processes, including Wnt signaling, circadian rhythms, and cell differentiation. By inhibiting CK1, **Epiblastin A** can modulate these pathways. For instance, its ability to induce the reprogramming of EpiSCs to a naive pluripotent state is attributed to its inhibitory effect on CK1.[4][5]



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Caption: Inhibition of CK1 by **Epiblastin A** in the Wnt signaling pathway.

Experimental Protocol: Preparing a 10 mM **Epiblastin A** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Epiblastin A** in DMSO. Adjust the mass of **Epiblastin A** and the volume of DMSO as needed for different desired concentrations.

Materials:

- **Epiblastin A** powder (purity ≥98%)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips

Procedure:

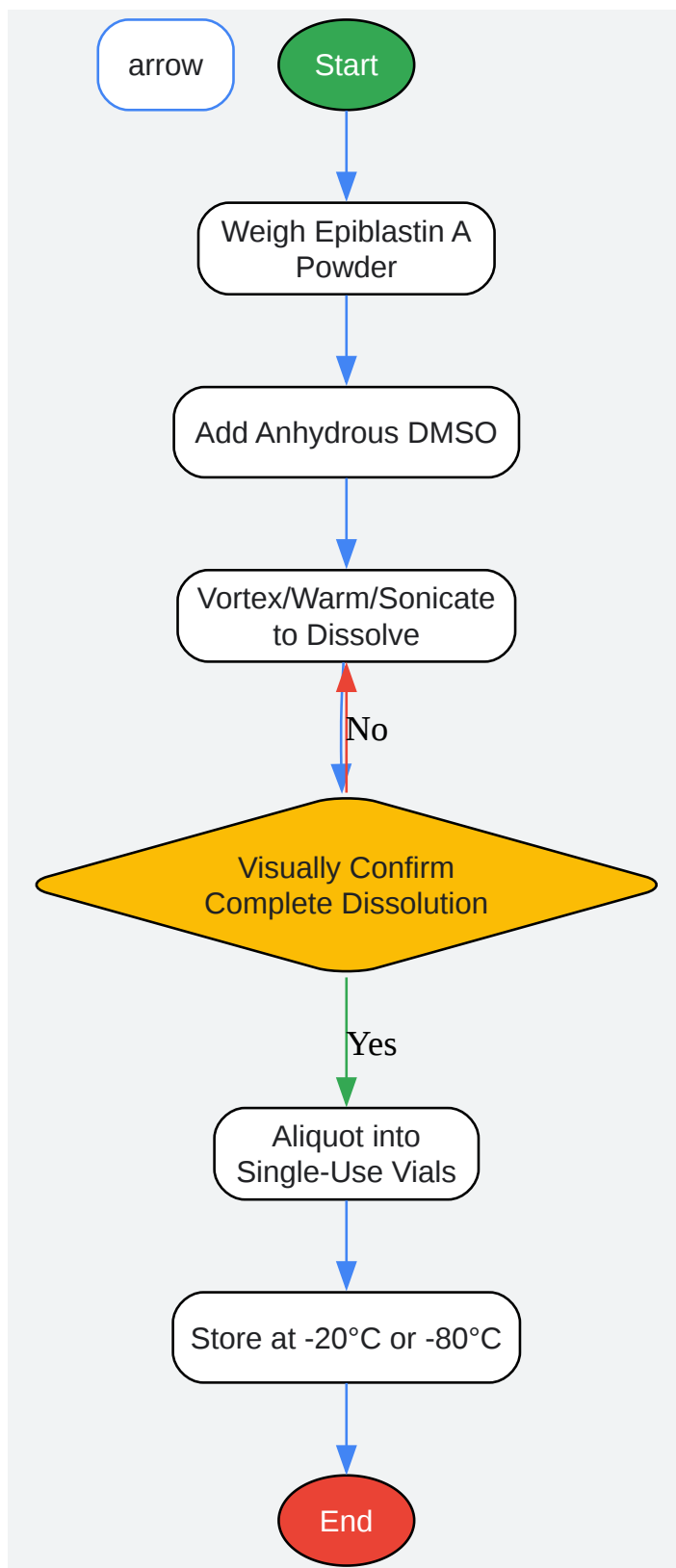
- Pre-weighing Preparations:
 - Allow the vial of **Epiblastin A** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Ensure all equipment, including spatulas and weighing paper, are clean and dry.
- Calculating the Required Mass of **Epiblastin A**:
 - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:

- $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- For 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 287.71 \text{ g/mol} = 2.8771 \text{ mg}$
- Carefully weigh out the calculated amount of **Epiblastin A** powder using an analytical balance.
- Dissolving **Epiblastin A** in DMSO:
 - Transfer the weighed **Epiblastin A** powder into a sterile microcentrifuge tube or cryovial.
 - Add the desired volume of anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
 - To aid dissolution, vortex the solution gently. If necessary, brief warming in a water bath (up to 60°C) and sonication can be applied.^{[2][3][7]} It is crucial to use newly opened or anhydrous DMSO as hygroscopic DMSO can significantly impact solubility.^{[2][7]}
- Ensuring Complete Dissolution:
 - Visually inspect the solution to ensure that all the **Epiblastin A** powder has completely dissolved and the solution is clear.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile cryovials.^[2]
 - For long-term storage (up to 6 months), store the aliquots at -80°C.^{[2][7]}
 - For short-term storage (up to 1 month), aliquots can be stored at -20°C.^{[2][7]}
- Labeling:

- Clearly label each aliquot with the name of the compound (**Epiblastin A**), the concentration (10 mM), the solvent (DMSO), the date of preparation, and the initials of the preparer.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of the **Epiblastin A** stock solution.



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Caption: Workflow for preparing **Epiblastin A** stock solution in DMSO.

Safety Precautions

- Handle **Epiblastin A** powder in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- DMSO is a powerful solvent that can facilitate the absorption of substances through the skin. Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **Epiblastin A** and DMSO for complete safety information.

By following these guidelines, researchers can prepare stable and reliable stock solutions of **Epiblastin A** for use in a variety of experimental applications.

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